

# Protocol for the synthesis of 9-Anthraldehyde hydrazone from 9-Anthraldehyde

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# Synthesis of 9-Anthraldehyde Hydrazone: An Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **9-anthraldehyde hydrazone**, a valuable intermediate in the development of various organic compounds and potential pharmaceutical agents. The procedure outlined is based on established chemical literature, ensuring a reliable and reproducible method for laboratory settings.

### Introduction

Hydrazones are a class of organic compounds characterized by the R1R2C=NNH2 structure. They are typically formed through the condensation reaction of an aldehyde or ketone with hydrazine.[1] **9-Anthraldehyde hydrazone**, specifically, serves as a key building block in the synthesis of more complex molecules, including those with potential applications in materials science and medicinal chemistry. The protocol herein describes a straightforward and efficient synthesis from 9-anthraldehyde and hydrazine hydrate.

## **Reaction Scheme**

The synthesis of **9-anthraldehyde hydrazone** proceeds via a condensation reaction between 9-anthraldehyde and hydrazine hydrate, as depicted in the following scheme:



C14H9CHO + N2H4·H2O → C15H12N2 + H2O

## **Experimental Protocol**

This protocol is adapted from a literature procedure for the synthesis of **9-anthraldehyde hydrazone**.[2]

#### Materials:

- 9-Anthraldehyde
- Hydrazine monohydrate (64-65%)
- Absolute Ethanol

### Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Buchner funnel and filter flask
- Standard laboratory glassware

#### Procedure:

- To a solution of 9-anthraldehyde (1.06 g, 5.16 mmol) in 10 ml of absolute ethanol at room temperature, add 64% 65% hydrazine monohydrate (3 ml, 61.84 mmol).[2]
- Heat the reaction mixture under reflux for 2 hours.[2]
- After the reflux period, allow the mixture to cool to room temperature.
- Filter the resulting yellow precipitate using a Buchner funnel.



 Recrystallize the obtained solid from ethanol to yield pure 9-anthraldehyde hydrazone as a yellow solid.[2]

## **Data Summary**

The following table summarizes the quantitative data associated with the synthesis of **9-anthraldehyde hydrazone**.



Parameter	Value	Reference
Reactants		
9-Anthraldehyde	1.06 g (5.16 mmol)	[2]
Hydrazine monohydrate (64-65%)	3 ml (61.84 mmol)	[2]
Solvent (Absolute Ethanol)	10 ml	[2]
Reaction Conditions		
Temperature	Reflux	[2]
Reaction Time	2 hours	[2]
Product		
Compound	9-Anthraldehyde Hydrazone	[3]
Molecular Formula	C15H12N2	[3][4][5]
Molecular Weight	220.27 g/mol	[3][4][5]
Appearance	Yellow Solid	[2]
Yield	0.90 g (79%)	[2]
Characterization Data		
1H NMR (500 MHz, CDCl3) δ ppm	8.80 (s, 1H), 8.49 (d, J = 8.7 Hz, 2H), 8.43 (s, 1H), 8.00 (d, J = 8.1 Hz, 2H), 7.55–7.44 (m, 4H), 5.91 (s, 2H)	[2]
13C NMR (126 MHz, CDCl3) δ ppm	140.94, 131.42, 129.96, 128.84, 128.30, 126.73, 126.28, 125.53, 125.22, 125.16, 77.34, 77.29, 77.08, 76.83	[2]
FTIR-ATR (cm-1)	3363 (NH2), 1620.80 (C=N)	[2]



## **Experimental Workflow**

The following diagram illustrates the workflow for the synthesis of **9-anthraldehyde hydrazone**.



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Caption: Workflow for the synthesis of 9-Anthraldehyde Hydrazone.

# **Safety Precautions**

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Hydrazine hydrate is corrosive and a suspected carcinogen; handle with extreme care.
- Refer to the Safety Data Sheets (SDS) for all chemicals used in this procedure.

This protocol provides a comprehensive guide for the successful synthesis and characterization of **9-anthraldehyde hydrazone**. The straightforward nature of the reaction, coupled with a good yield, makes this a valuable procedure for researchers in organic synthesis and drug discovery.

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